

5-Bromo-2-chloro-3-fluorophenol structure

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Compound of Interest

Compound Name: 5-Bromo-2-chloro-3-fluorophenol

CAS No.: 186590-43-2

Cat. No.: B1380849

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An In-Depth Technical Guide to **5-Bromo-2-chloro-3-fluorophenol**: Synthesis, Characterization, and Applications

Executive Summary

5-Bromo-2-chloro-3-fluorophenol is a halogenated aromatic compound of significant interest in medicinal chemistry and organic synthesis. Its unique substitution pattern, featuring bromine, chlorine, and fluorine atoms on a phenol ring, provides a versatile scaffold for the development of complex molecular architectures. The electron-withdrawing nature of the halogens, combined with the nucleophilic and directing effects of the hydroxyl group, makes it a valuable intermediate for introducing specific functionalities into target molecules. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, a detailed synthesis protocol with mechanistic insights, methods for its analytical characterization, and its applications in drug discovery.

Chemical Identity and Physicochemical Properties

5-Bromo-2-chloro-3-fluorophenol is a polysubstituted phenol. The precise arrangement of its functional groups is critical to its reactivity and utility as a chemical building block. The phenolic hydroxyl group activates the ring towards certain reactions while also providing a handle for

derivatization, such as ether or ester formation. The three distinct halogen atoms offer multiple, regiochemically-defined points for subsequent cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig, Sonogashira), allowing for the controlled and sequential introduction of diverse substituents.

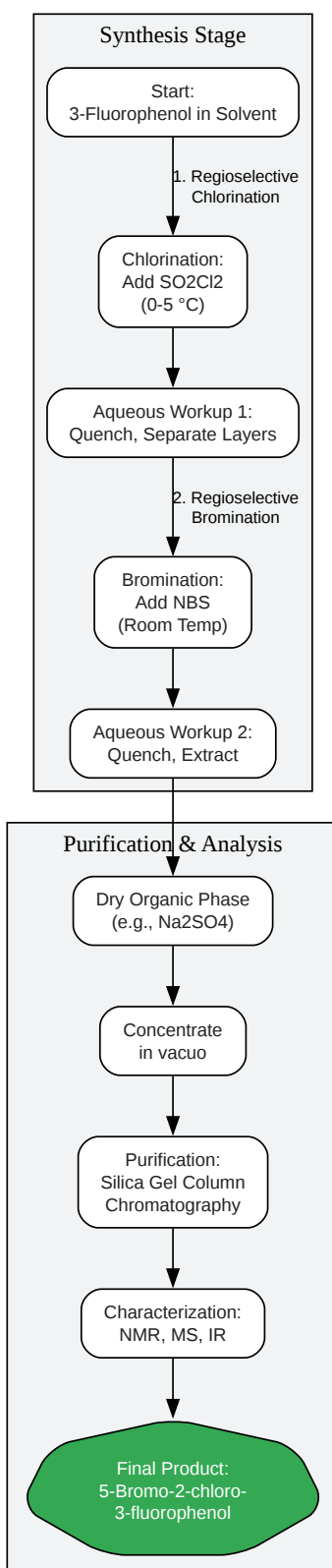
Table 1: Physicochemical Properties of **5-Bromo-2-chloro-3-fluorophenol**

Property	Value	Source
CAS Number	1242336-62-4	
Molecular Formula	C ₆ H ₃ BrClFO	
Molecular Weight	225.45 g/mol	
Appearance	Off-white to light brown solid	
Boiling Point	237.0±35.0 °C (Predicted)	
Melting Point	74 - 78 °C	
Density	1.956±0.06 g/cm ³ (Predicted)	
pKa	6.71±0.18 (Predicted)	

Synthesis and Mechanistic Insights

The synthesis of **5-Bromo-2-chloro-3-fluorophenol** typically involves the selective halogenation of a simpler phenol precursor. A common and logical route begins with 3-fluorophenol, leveraging the directing effects of the hydroxyl and fluoro groups to install the chlorine and bromine atoms at the desired positions.

Synthetic Workflow Diagram



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Caption: Synthetic and purification workflow for **5-Bromo-2-chloro-3-fluorophenol**.

Detailed Experimental Protocol

This protocol describes a representative synthesis starting from 3-fluorophenol.

Step 1: Regioselective Chlorination of 3-Fluorophenol

- Dissolve 3-fluorophenol (1.0 eq.) in a suitable chlorinated solvent, such as dichloromethane (DCM), and cool the solution to 0-5 °C in an ice bath.
- Slowly add sulfuryl chloride (SO_2Cl_2) (1.05 eq.) dropwise, maintaining the internal temperature below 5 °C.
 - Expert Insight: The hydroxyl group is a strong ortho-, para-director. In 3-fluorophenol, the positions ortho and para to the -OH are C2, C4, and C6. The C2 and C6 positions are most activated. Sulfuryl chloride is chosen as an efficient chlorinating agent for activated rings. The reaction is performed at low temperature to control the reaction rate and improve selectivity, minimizing the formation of dichlorinated byproducts.
- Stir the reaction at 0-5 °C for 1-2 hours, monitoring completion by TLC or LC-MS.
- Upon completion, slowly quench the reaction with water. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate to yield crude 2-chloro-3-fluorophenol.

Step 2: Regioselective Bromination

- Dissolve the crude 2-chloro-3-fluorophenol from the previous step in a solvent such as acetonitrile or DCM.
- Add N-Bromosuccinimide (NBS) (1.1 eq.) portion-wise at room temperature.
 - Expert Insight: With the C2 position now blocked by chlorine, the remaining activated positions are C4 and C6. The C6 position is sterically hindered by the adjacent chlorine. The C4 position (para to the hydroxyl group) is therefore the most electronically activated and sterically accessible site for electrophilic bromination. NBS is a mild and highly selective source of electrophilic bromine, making it ideal for this transformation and avoiding over-bromination.

- Stir the mixture at room temperature for 2-4 hours until the starting material is consumed (monitor by TLC or LC-MS).
- Quench the reaction with aqueous sodium thiosulfate solution to destroy any remaining NBS.
- Extract the product into an organic solvent (e.g., ethyl acetate), wash with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

Step 3: Purification

- Purify the crude residue by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to afford pure **5-Bromo-2-chloro-3-fluorophenol**.

Analytical Characterization

Rigorous characterization is essential to confirm the identity and purity of the final compound. The following data are representative of what would be expected.

Table 2: Representative Spectroscopic Data for **5-Bromo-2-chloro-3-fluorophenol**

Technique	Data and Interpretation
^1H NMR	- Phenolic -OH: A broad singlet, typically in the range of 5-6 ppm, which is D_2O exchangeable. - Aromatic Protons: Two doublets are expected in the aromatic region (~6.8-7.5 ppm). One proton will be at C4 and the other at C6. They will exhibit coupling to the fluorine atom and to each other (meta-coupling).
^{13}C NMR	- Expect 6 distinct signals for the aromatic carbons. The chemical shifts are heavily influenced by the attached substituents. - Carbons attached to halogens (C2, C3, C5) will show characteristic shifts and C-F coupling. The carbon bearing the hydroxyl group (C1) will appear further downfield.
^{19}F NMR	- A single resonance is expected, with its chemical shift influenced by the adjacent chloro and bromo substituents.
Mass Spec (MS)	- The molecular ion peak (M^+) will exhibit a characteristic isotopic pattern due to the presence of both bromine ($^{79}\text{Br}/\sim 50\%$, $^{81}\text{Br}/\sim 50\%$) and chlorine ($^{35}\text{Cl}/\sim 75\%$, $^{37}\text{Cl}/\sim 25\%$). This provides definitive confirmation of the elemental composition.
Infrared (IR)	- O-H Stretch: A broad absorption band around $3200\text{-}3500\text{ cm}^{-1}$. - C-O Stretch: A strong band in the $1200\text{-}1300\text{ cm}^{-1}$ region. - C-X Stretches (C-Br, C-Cl): Absorptions typically found in the fingerprint region below 800 cm^{-1}.

Applications in Drug Development and Synthesis

5-Bromo-2-chloro-3-fluorophenol serves as a key intermediate in the synthesis of high-value compounds, particularly in the pharmaceutical industry. Its utility stems from the ability to

selectively functionalize the C-Br and C-Cl bonds.

- **Orthogonal Chemistry:** The bromine and chlorine atoms have differential reactivity in metal-catalyzed cross-coupling reactions. The C-Br bond is generally more reactive than the C-Cl bond in reactions like Suzuki or Stille couplings. This allows for a stepwise and controlled introduction of different groups. For instance, a Suzuki coupling can be performed at the C5 position (reacting the bromide), followed by a different coupling reaction at the C2 position (reacting the chloride) under more forcing conditions.
- **Scaffold for Biologically Active Molecules:** This phenol derivative has been used as a building block in the synthesis of inhibitors for various biological targets. For example, it can be incorporated into scaffolds for developing kinase inhibitors, where the specific halogen placements are crucial for achieving potent and selective binding within the ATP-binding pocket of the target enzyme. The fluorine atom, in particular, is often used to modulate metabolic stability and binding affinity.

Safety and Handling

As with all halogenated phenols, **5-Bromo-2-chloro-3-fluorophenol** should be handled with appropriate care in a well-ventilated fume hood.

- **Hazards:** It is classified as an irritant. It may cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses with side-shields, and a lab coat.
- **Handling:** Avoid inhalation of dust or vapors. Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- **Storage:** Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

References

- **5-Bromo-2-chloro-3-fluorophenol** Safety Data Sheet - Angene - [\[Link\]](#)

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